

# Personal protective equipment for handling 6-Chloro-2-phenylquinolin-4-ol

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## Compound of Interest

Compound Name: 6-Chloro-2-phenylquinolin-4-ol

Cat. No.: B091939

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## Essential Safety and Handling Guide for 6-Chloro-2-phenylquinolin-4-ol

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **6-Chloro-2-phenylquinolin-4-ol**. The following procedures are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

## Chemical and Physical Properties

A summary of the key quantitative data for **6-Chloro-2-phenylquinolin-4-ol** is presented below.

Property	Value
Molecular Formula	C <sub>15</sub> H <sub>10</sub> ClNO[1]
Molecular Weight	255.70 g/mol [1]
Appearance	Solid (presumed)
CAS Number	112182-50-0[1]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure to **6-Chloro-2-phenylquinolin-4-ol**. The minimum required PPE includes:

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) are required.[2] Always inspect gloves for signs of degradation or puncture before use.
- **Eye and Face Protection:** Safety glasses with side shields or chemical safety goggles are essential.[3] A face shield may be necessary when there is a risk of splashing.[4]
- **Skin and Body Protection:** A lab coat or chemical-resistant apron must be worn.[2] For larger quantities or when generating dust, chemical-resistant coveralls may be necessary.[5]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6] If there is a risk of inhaling dust or aerosols, a NIOSH/MSHA-approved respirator should be used.[7]

## Operational Plan: Step-by-Step Handling Procedure

Adherence to the following step-by-step procedure is critical for the safe handling of **6-Chloro-2-phenylquinolin-4-ol**.

- **Preparation:**
  - Read and understand the Safety Data Sheet (SDS) for **6-Chloro-2-phenylquinolin-4-ol** and similar compounds.[2]
  - Ensure that a chemical fume hood is operational and available for use.
  - Verify that an eyewash station and safety shower are accessible and unobstructed.[6]
  - Assemble all necessary equipment and reagents before starting work.
- **Weighing and Transfer:**
  - Perform all weighing and transfer operations within a chemical fume hood to minimize inhalation exposure.
  - Use a spatula or other appropriate tool to handle the solid chemical. Avoid creating dust.

- If dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- Experimental Work:
  - Conduct all reactions involving **6-Chloro-2-phenylquinolin-4-ol** in a chemical fume hood.
  - Keep all containers of the chemical tightly closed when not in use.[\[8\]](#)[\[9\]](#)
  - Avoid direct contact with the skin, eyes, and clothing.[\[6\]](#)
- Post-Experiment:
  - Decontaminate all surfaces and equipment that have come into contact with the chemical.
  - Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[10\]](#)

## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **6-Chloro-2-phenylquinolin-4-ol** and its contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it requires specific disposal procedures.[\[8\]](#)[\[11\]](#)

- Waste Segregation:
  - Collect all waste containing **6-Chloro-2-phenylquinolin-4-ol** separately from non-halogenated waste.[\[11\]](#) This includes leftover chemical, contaminated consumables (e.g., gloves, weighing paper), and reaction mixtures.
- Waste Collection:
  - Use a designated, properly labeled hazardous waste container for all solid and liquid waste. The label should clearly indicate "Halogenated Organic Waste" and list **6-Chloro-2-phenylquinolin-4-ol** as a constituent.[\[8\]](#)
  - Keep the waste container securely closed except when adding waste.[\[8\]](#)[\[9\]](#)
  - Store the waste container in a designated satellite accumulation area within the laboratory.

- Spill Management:
  - In the event of a small spill, contain the material with an inert absorbent (e.g., vermiculite, sand).
  - Carefully sweep up the absorbed material and place it in the designated halogenated waste container.
  - Decontaminate the spill area with an appropriate solvent and then soap and water.
  - For larger spills, evacuate the area and contact the institution's environmental health and safety (EHS) office immediately.
- Final Disposal:
  - Arrange for the disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.<sup>[12]</sup>
  - Do not dispose of **6-Chloro-2-phenylquinolin-4-ol** down the drain or in the regular trash. <sup>[11][12]</sup> Incineration at high temperatures is a common disposal method for halogenated compounds.<sup>[13]</sup>

## Workflow for Safe Handling and Disposal

Caption: Workflow for the safe handling and disposal of **6-Chloro-2-phenylquinolin-4-ol**.

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